

Lorlatinib acetate tissue sample homogenization technique

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Compound Focus: Lorlatinib acetate

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Homogenization Protocol for Lorlatinib in Tissue Samples

The following methodology is adapted from a published pharmacokinetic study of lorlatinib in mouse tissues [1].

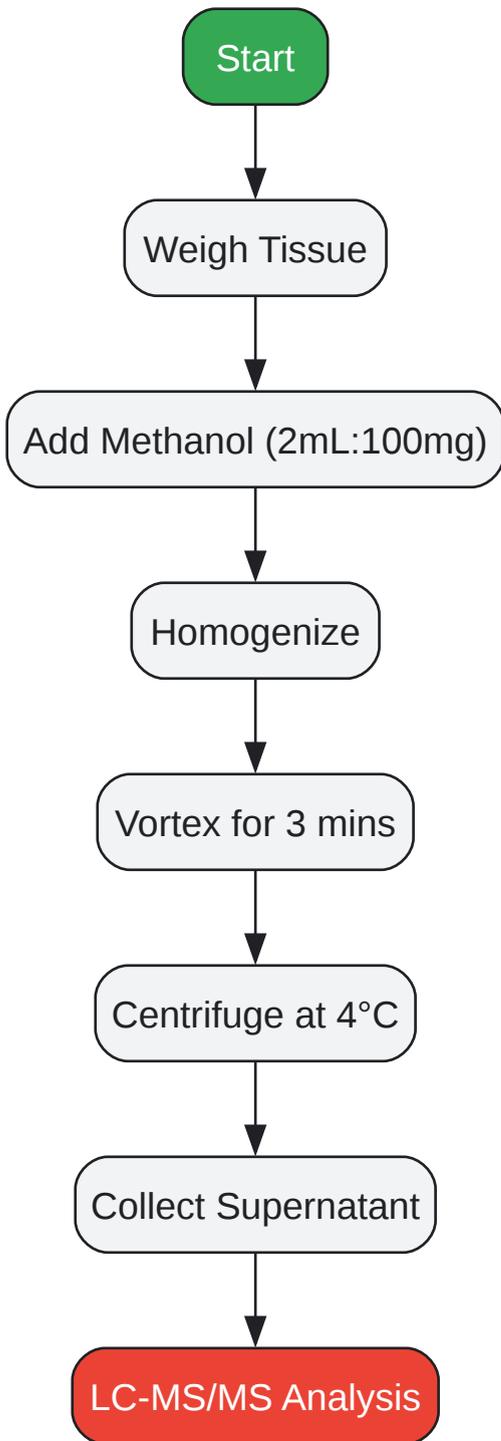
- **Tissue Weighing:** Precisely weigh the collected tissue samples [1].
- **Methanol Addition:** Add ice-cold methanol to the tissue at a ratio of **2 mL of methanol per 100 mg of tissue** [1].
- **Homogenization:** Homogenize the mixture using a high-throughput tissue homogenizer [1]. The study used a **XINW-M48 high-throughput tissue homogenizer** [1].
- **Vortex-Mixing:** Vortex-mix the homogenate for **3 minutes** to ensure thorough mixing [1].
- **Centrifugation:** Centrifuge the homogenate at **11,000 rpm for 15 minutes at 4°C** to precipitate tissue debris [1].
- **Supernatant Collection:** Carefully collect the resulting supernatant for subsequent analysis [1].

For a quick overview, here are the core technical parameters in a table:

Parameter	Specification
Homogenization Buffer	Methanol [1]

Parameter	Specification
Buffer-to-Tissue Ratio	2 mL : 100 mg [1]
Homogenizer Type	High-throughput tissue homogenizer (e.g., XINW-M48) [1]
Mixing	Vortex-mixing for 3 minutes [1]
Centrifugation	11,000 rpm for 15 minutes at 4°C [1]

The workflow below illustrates the complete homogenization process.



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Frequently Asked Questions (FAQs)

Q1: Why is methanol used in this protocol? Methanol serves a dual purpose: it effectively **precipitates proteins** and **extracts the drug (lorlatinib)** from the tissue matrix, which is a critical step prior to LC-MS/MS analysis [1].

Q2: What is the purpose of the centrifugation step? Centrifugation separates the clarified supernatant, which contains the extracted lorlatinib, from the precipitated tissue debris and proteins. This yields a clean sample suitable for injection into the chromatographic system [1].

Q3: My tissue sample is very small. Can I scale this protocol down? Yes, the protocol is scalable. The key is to maintain the specified **methanol-to-tissue ratio (2 mL: 100 mg)**. For smaller samples, adjust the volumes accordingly. Using homogenizers that accommodate small-volume tubes (e.g., 0.5 mL or 2 mL tubes) is recommended for this purpose [2].

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References

1. Pharmacokinetic Study and Tissue Distribution of Lorlatinib in Mouse... [pmc.ncbi.nlm.nih.gov]
2. preparation homogenizers - Bertin Technologies Sample [bertin-technologies.com]

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